

Citreoindole: An In-Depth Technical Guide to its Natural Occurrence in Fungal Species

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Compound of Interest

Compound Name: Citreoindole

Cat. No.: B10775908

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Introduction

Citreoindole is a prenylated indole alkaloid, a class of secondary metabolites known for their structural complexity and diverse biological activities. Fungi, particularly those from the *Penicillium* and *Aspergillus* genera, are prolific producers of indole alkaloids. This technical guide provides a comprehensive overview of the natural occurrence of **citreoindole** in fungal species, detailing its producing organisms, isolation and characterization methods, and a putative biosynthetic pathway.

Natural Occurrence of Citreoindole

Citreoindole has been isolated from the marine-derived fungus *Penicillium citrinum* MF006. This strain was obtained from a deep-sea sediment sample collected from the South China Sea[1][2][3]. The structure of **citreoindole** was originally reported in 1991 and later revised in 2016 based on detailed spectroscopic analysis and C3 Marfey's analysis[1][2].

Quantitative Data

Currently, there is limited publicly available quantitative data on the yield of **citreoindole** from fungal fermentations. However, studies on other metabolites from *Penicillium citrinum* provide a basis for expected yields from fungal cultures, which can range from milligrams to grams per liter depending on the compound and fermentation conditions.

Metabolite	Fungal Strain	Yield	Reference
Ergot Alkaloids	Penicillium citrinum	13.50 mg/mL to 35.60 mg/mL	
Citrinin	Penicillium citrinum	up to 1.75 g/L	

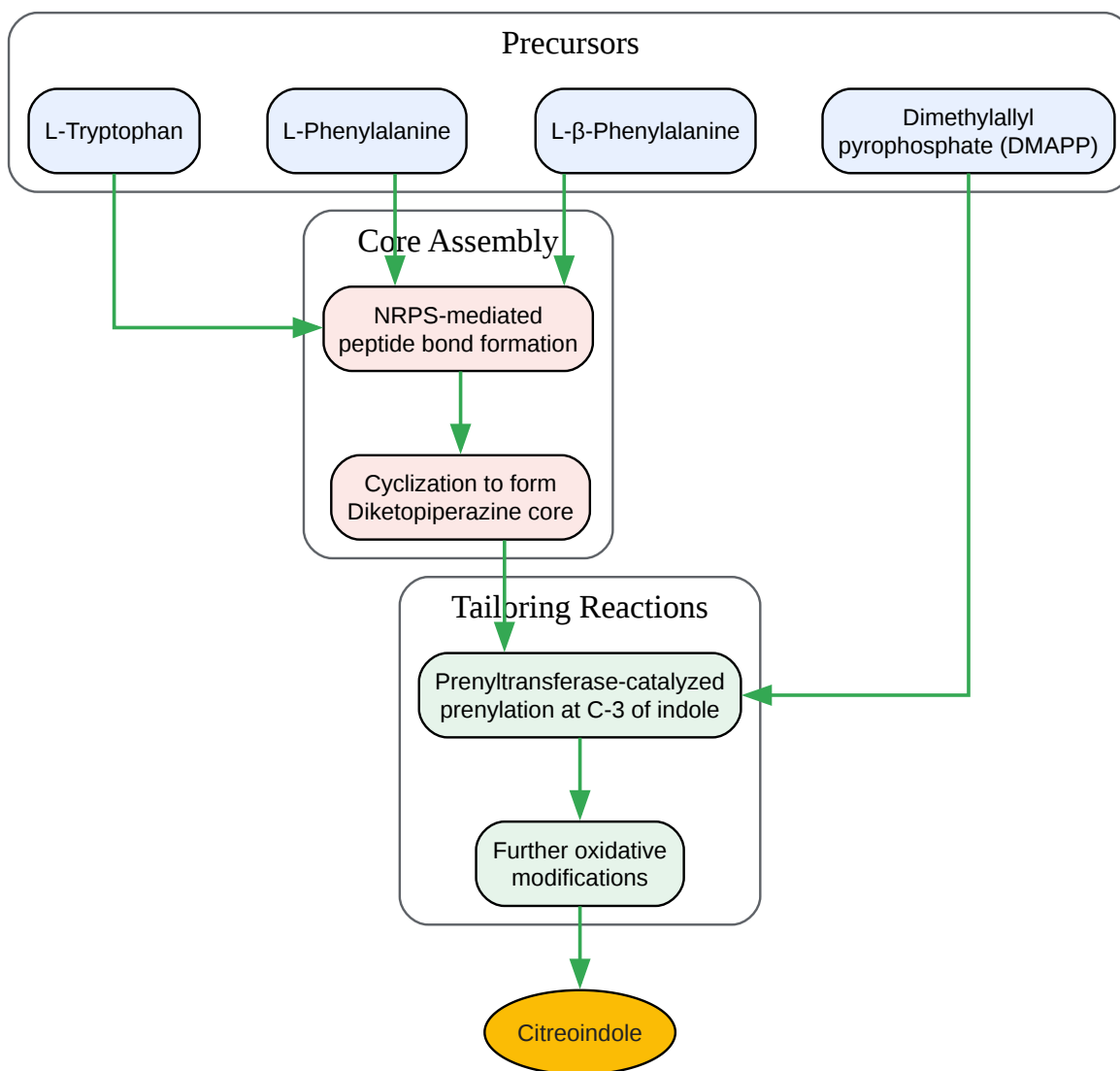
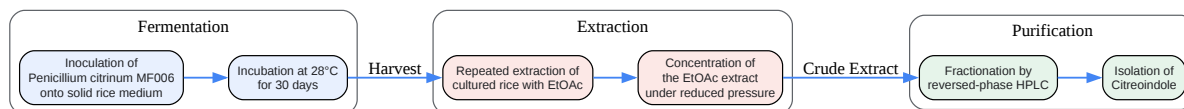
This table serves as an example for presenting quantitative data. Specific yield data for **citreoindole** is not currently available in the reviewed literature.

Experimental Protocols

The following sections detail the methodologies for the fermentation of *Penicillium citrinum* MF006, and the subsequent extraction, isolation, and structural elucidation of **citreoindole**.

Fungal Fermentation and Extraction

A standardized protocol for the cultivation of *Penicillium citrinum* MF006 and extraction of its metabolites is outlined below.



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References

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